

Application Notes and Protocols for INCB3344 in Cell Culture Assays

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Introduction

INCB3344 is a potent and selective small molecule antagonist of the C-C chemokine receptor 2 (CCR2).[1][2][3] CCR2 and its primary ligand, C-C motif chemokine ligand 2 (CCL2, also known as monocyte chemoattractant protein-1 or MCP-1), play a crucial role in the recruitment of monocytes and macrophages to sites of inflammation.[4] This signaling axis is implicated in the pathogenesis of various inflammatory diseases, including rheumatoid arthritis, multiple sclerosis, and diabetic nephropathy, making CCR2 a significant therapeutic target.[1][5][6][7][8] INCB3344 exhibits high affinity for both human and murine CCR2, making it a valuable tool for in vitro and in vivo studies.[9][10] These application notes provide detailed protocols for utilizing INCB3344 in common cell-based assays to investigate its antagonistic effects on the CCL2/CCR2 signaling pathway.

Mechanism of Action

INCB3344 functions as a non-competitive antagonist of the CCR2 receptor.[6] It binds to the receptor and prevents the intracellular signaling cascade induced by CCL2. This blockade inhibits downstream events such as G-protein activation, calcium mobilization, and the phosphorylation of extracellular signal-regulated kinase (ERK), ultimately leading to the inhibition of monocyte and macrophage chemotaxis.[1][4]



Data Presentation

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INCB3344 Potency (IC50) Across Various Assays and

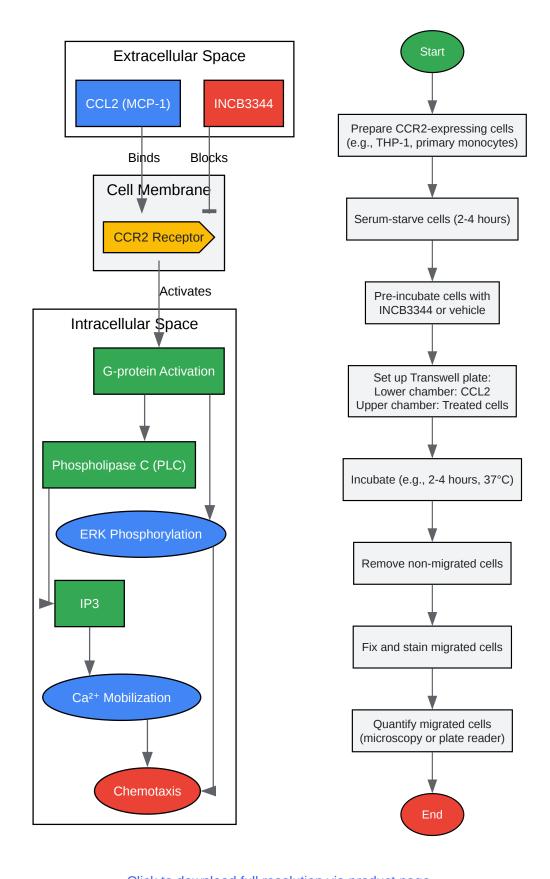
Species

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Assay Type	Species/Recept or	Cell Line/System	IC50 (nM)	Reference
Binding Antagonism	Human CCR2 (hCCR2)	-	5.1	[2][9][11][12]
Murine CCR2 (mCCR2)	WEHI-274.1 (murine monocytes)	10 ± 5	[2][13]	
Murine CCR2 (mCCR2)	-	9.5	[2][9][11][12]	_
Rat CCR2	-	7.3	[2]	_
Cynomolgus CCR2	-	16	[2]	_
Chemotaxis Assay	Human CCR2 (hCCR2)	-	3.8	[2][9][11][12]
Murine CCR2 (mCCR2)	-	7.8	[2][9][11][12]	
Rat CCR2	-	2.7	[2]	_
Cynomolgus CCR2	-	6.2	[2]	
ERK Phosphorylation	Murine CCR2 (mCCR2)	Mouse Monocytes	Potency similar to chemotaxis	[1][3]

Note: IC50 values can vary depending on experimental conditions.

Signaling Pathway and Experimental Workflow Diagrams





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